

# Application Note and Protocol: Toxicity Characteristic Leaching Procedure (TCLP) for Calcium Arsenate

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## Compound of Interest

Compound Name: Calcium arsenate

Cat. No.: B147906

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The Toxicity Characteristic Leaching Procedure (TCLP) is a crucial regulatory test designed by the U.S. Environmental Protection Agency (EPA) to simulate the leaching of contaminants from solid waste in a landfill environment.[1][2][3] This application note provides a detailed protocol for conducting the TCLP test, specifically focusing on **calcium arsenate** ( $\text{Ca}_3(\text{AsO}_4)_2$ ), a compound that has seen historical use as a pesticide and herbicide.[4][5] Due to its arsenic content, determining the leaching potential of **calcium arsenate**-containing waste is critical for environmental risk assessment and proper waste management. The regulatory limit for arsenic in the TCLP leachate is 5.0 mg/L; exceeding this concentration classifies the waste as hazardous.[6][7][8]

**Calcium arsenate** is known for its high solubility in water, which can lead to significant leaching of arsenic during the TCLP test.[4][9] Studies have shown that untreated **calcium arsenate** can result in TCLP filtrate concentrations as high as 3500 mg/L of arsenic, far exceeding the regulatory limit.[9] This underscores the importance of accurate and standardized testing for any waste containing this compound.

## Data Presentation

The following tables summarize key quantitative data relevant to the TCLP test for arsenic.

Table 1: TCLP Regulatory Limit for Arsenic

Contaminant	EPA Hazardous Waste No.	Regulatory Limit (mg/L)
Arsenic	D004	5.0
Source: U.S. EPA[7][8]		

Table 2: Composition of TCLP Extraction Fluids

Extraction Fluid	Composition	Final pH
Fluid #1	5.7 mL glacial acetic acid + 64.3 mL 1.0 N NaOH, diluted to 1 L with reagent water.	4.93 ± 0.05
Fluid #2	5.7 mL glacial acetic acid, diluted to 1 L with reagent water.	2.88 ± 0.05
Source: EPA Method 1311[10] [11]		

Table 3: Preliminary Sample Evaluation for Extraction Fluid Selection

pH of Water/Sample Mixture	Extraction Fluid to Use
< 5.0	Fluid #1
> 5.0	Fluid #1 (after adding 3.5 mL 1N HCl and re-testing) or Fluid #2 if pH remains > 5.0
Source: EPA Method 1311[10][11]	

## Experimental Protocol

This protocol is based on the EPA SW-846 Method 1311 for the Toxicity Characteristic Leaching Procedure.[\[11\]](#)[\[12\]](#)

## 1.0 Scope and Application

This method is designed to determine the mobility of arsenic from solid waste containing **calcium arsenate**.[\[11\]](#)[\[12\]](#) If a total analysis of the waste shows that the arsenic concentration is less than 100 mg/kg (applying the "Rule of 20," where 20 times the regulatory limit of 5.0 mg/L is 100 mg/L), the TCLP test may not be necessary.[\[6\]](#)[\[13\]](#)

## 2.0 Apparatus and Reagents

- Agitation Apparatus: Must be capable of rotating the extraction vessels end-over-end at  $30 \pm 2$  rpm.[\[10\]](#)
- Extraction Vessels: Glass or polyethylene bottles with sufficient capacity to hold the sample and extraction fluid. For volatile organic analysis, a zero-headspace extraction vessel (ZHE) is required.
- Filtration Device: A filter holder capable of withstanding the pressures required to separate the solid and liquid phases.
- Filters: Glass fiber filters with a pore size of 0.6 to 0.8  $\mu\text{m}$ .[\[11\]](#)
- pH Meter: Accurate to  $\pm 0.05$  pH units.[\[10\]](#)
- Analytical Balance: Accurate to  $\pm 0.01$  g.[\[10\]](#)
- Reagents:
  - Reagent Water (ASTM Type II or equivalent)
  - Glacial Acetic Acid (ACS grade)[\[10\]](#)
  - 1.0 N Sodium Hydroxide (NaOH)[\[10\]](#)
  - 1.0 N Hydrochloric Acid (HCl)[\[10\]](#)

- Nitric Acid (for preserving the final leachate)[[10](#)]

### 3.0 Sample Preparation

- Determine Percent Solids: For waste with a liquid component, determine the percent of dry solids. If the sample contains less than 0.5% dry solids, the filtered liquid is considered the TCLP extract, and the extraction procedure is not necessary.[[11](#)]
- Particle Size Reduction: The solid portion of the sample must be able to pass through a 9.5 mm sieve. If necessary, crush, cut, or grind the sample to meet this requirement.[[2](#)][[10](#)]

### 4.0 Extraction Fluid Selection

- Weigh 5.0 g of the solid material into a 500 mL beaker.[[11](#)]
- Add 96.5 mL of reagent water, cover with a watch glass, and stir vigorously for 5 minutes.[[11](#)]
- Measure the pH of the slurry.
- If the pH is less than 5.0, use Extraction Fluid #1.[[10](#)][[11](#)]
- If the pH is greater than 5.0, add 3.5 mL of 1 N HCl, slurry briefly, and heat to 50°C for 10 minutes. Cool to room temperature and re-measure the pH. If the pH is now less than 5.0, use Extraction Fluid #1. If it is still greater than 5.0, use Extraction Fluid #2.[[10](#)]

### 5.0 Extraction Procedure

- Weigh out a representative sample of the solid waste. A minimum of 100 g is recommended. [[11](#)]
- Place the sample in the extraction vessel.
- Add an amount of the selected extraction fluid equal to 20 times the weight of the solid sample. The formula is: Weight of Extraction Fluid = 20 x Weight of Solid Sample[[2](#)][[11](#)]
- Securely cap the extraction vessel.

- Place the vessel in the agitation apparatus and rotate end-over-end at  $30 \pm 2$  rpm for  $18 \pm 2$  hours.[10]

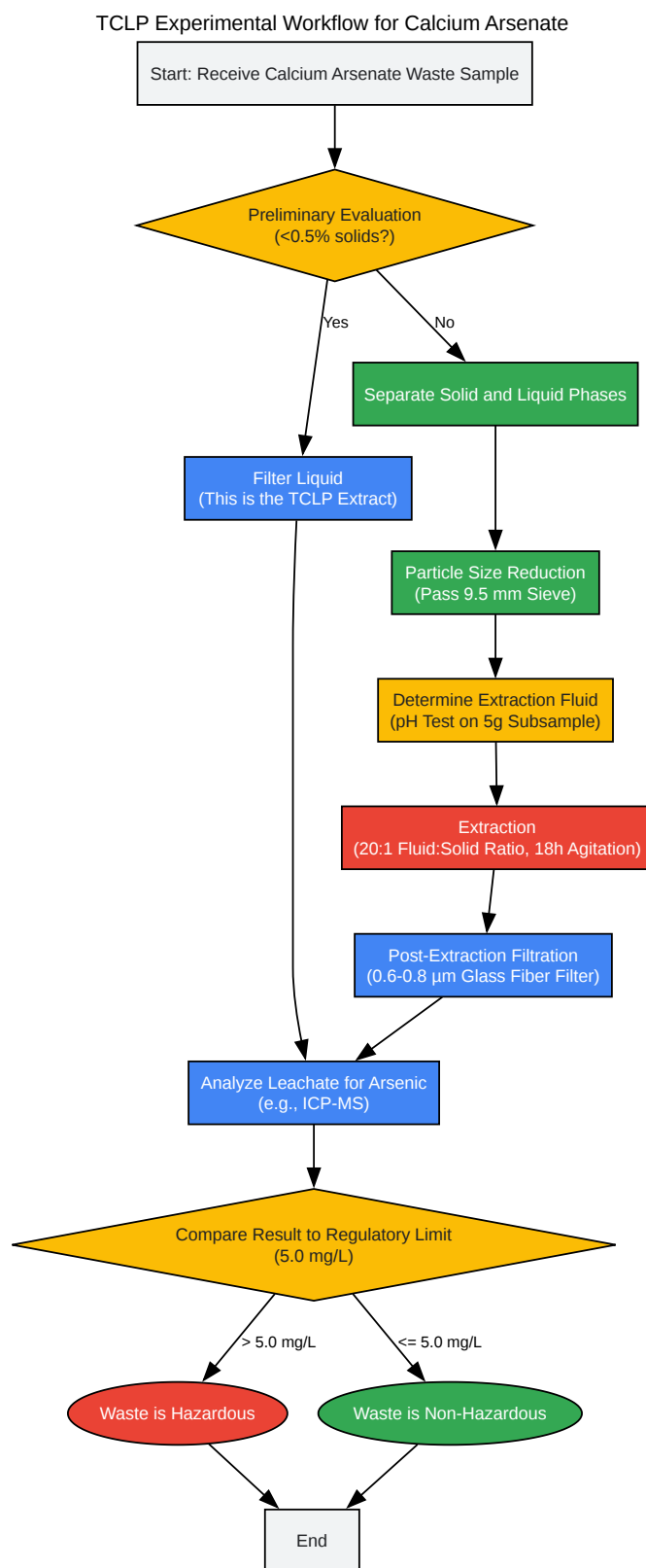
#### 6.0 Post-Extraction Filtration

- After agitation, separate the liquid extract from the solid phase by filtering through a new glass fiber filter.
- The filtrate is the TCLP extract.

#### 7.0 Leachate Analysis

- Preserve the TCLP extract for arsenic analysis by acidifying with nitric acid to a pH of less than 2.[10]
- Analyze the arsenic concentration in the extract using a suitable analytical method, such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES).[3][14]
- Compare the analytical result to the regulatory limit of 5.0 mg/L for arsenic.

#### Mandatory Visualization



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Caption: TCLP Workflow for **Calcium Arsenate** Waste.

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